

Standard Operating Procedure: Handling and Disposal of SARS-CoV-2-IN-94

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Compound of Interest

Compound Name: SARS-CoV-2-IN-94

Cat. No.: B15567608

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This document provides essential safety and logistical information for all personnel involved in the handling and disposal of the internally designated **SARS-CoV-2-IN-94**. All procedures must be conducted in adherence to institutional biosafety guidelines and in compliance with recommendations from the Centers for Disease Control and Prevention (CDC) and the World Health Organization (WHO) for SARS-CoV-2. A comprehensive, site-specific, and activity-specific risk assessment must be performed and documented before any work commences.^[1]^[2]^[3]

Biosafety Level Requirements

All work involving **SARS-CoV-2-IN-94** is to be conducted in a laboratory environment that meets the specified biosafety level (BSL) criteria. The required BSL is determined by the nature of the experimental procedures.

Type of Work	Required Biosafety Level (BSL)	Description of Practices
Non-propagative Work	BSL-2	Includes routine diagnostic testing of inactivated specimens, nucleic acid extraction, and sequencing.[2][4][5]
Propagative Work	BSL-3	Involves virus culture, isolation, neutralization assays, or any procedure with high concentrations of live virus.[2][4][5]
Work with Animal Models	ABSL-2 (minimum)	Animal Biosafety Level 2 is the minimum requirement for work involving animal models.[1]

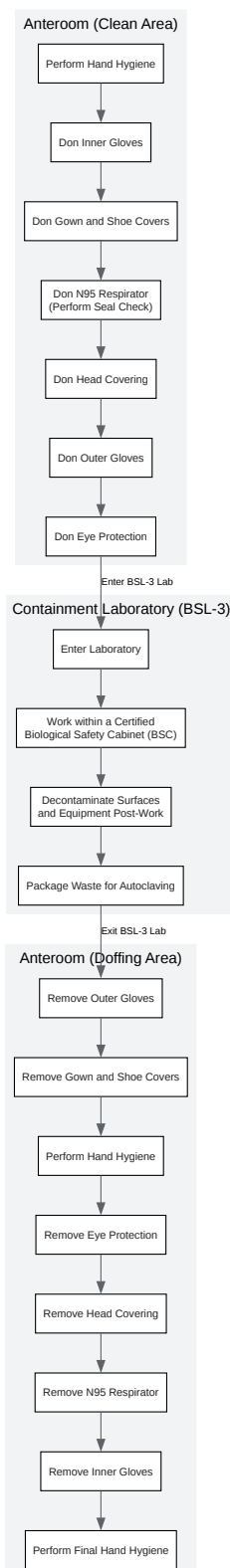
Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is critical to prevent exposure. All personnel must be trained on the proper donning, doffing, and disposal of PPE.[6][7]

Biosafety Level	Required PPE	Additional Considerations
BSL-2	- Disposable gloves- Solid-front or wrap-around gown- Eye protection (goggles or face shield)[3][4]	Hand hygiene must be performed before donning and after doffing PPE.[7][8]
BSL-3	- All BSL-2 PPE- NIOSH-certified N95 respirator or higher (fit-testing required)[2][4][9]- Head covering- Shoe covers or dedicated shoes[2][3]	Work must be performed within a certified biological safety cabinet (BSC).[2][10]

Experimental Workflow for Handling **SARS-CoV-2-IN-94** in a BSL-3 Laboratory

BSL-3 Entry and Experiment Workflow

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Caption: A step-by-step workflow for entering a BSL-3 laboratory, performing experimental work, and safely doffing PPE.

Decontamination and Spill Management

Effective decontamination is crucial for preventing the spread of **SARS-CoV-2-IN-94**. All surfaces and equipment must be decontaminated after use.

Decontamination Agents: Use EPA-registered disinfectants that are effective against SARS-CoV-2.^[1] Suitable active ingredients include:

- 70% Ethanol
- 10% Bleach (Sodium Hypochlorite) solutions

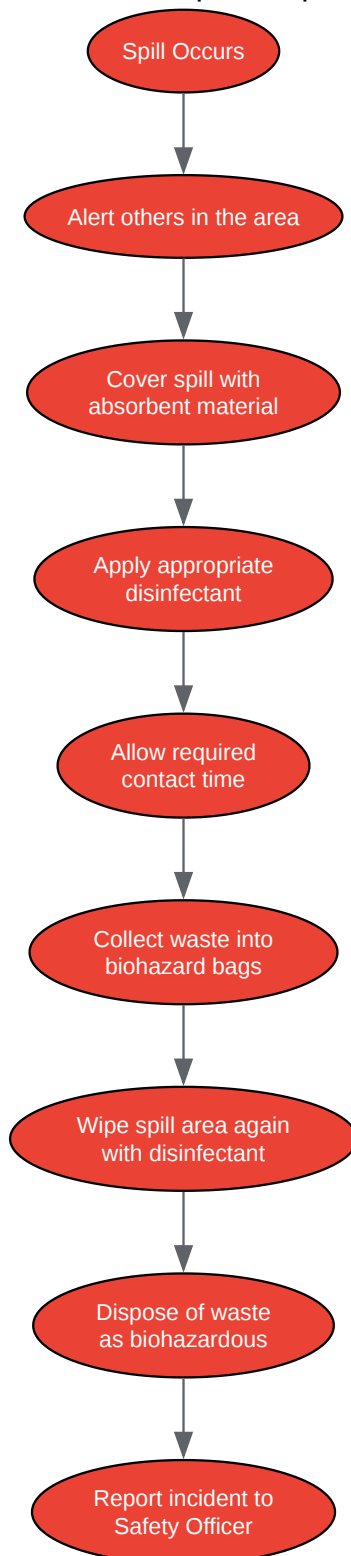
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- 0.5% Hydrogen Peroxide^[11]

Surface/Item	Decontamination Protocol	Contact Time
Work Surfaces (in BSC)	Wipe down with 70% ethanol or 10% bleach solution.	At least 10 minutes. ^[11]
Laboratory Equipment	Wipe with a compatible EPA-registered disinfectant.	Follow manufacturer's recommendations. ^[1]
Reusable PPE	Autoclave or treat with an appropriate disinfectant. ^[11]	N/A
Spills	Cover with absorbent material, apply disinfectant, and allow for appropriate contact time before cleaning.	Dependent on disinfectant used.

Spill Response Protocol

SARS-CoV-2 Spill Response

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Caption: A logical flow diagram for responding to a biohazardous spill involving **SARS-CoV-2-IN-94**.

Waste Disposal Plan

All waste generated from the handling of **SARS-CoV-2-IN-94** must be treated as regulated medical waste. There is no evidence to suggest that laboratory waste from COVID-19 requires additional disinfection procedures beyond standard BSL-2 protocols.[\[12\]](#)

Waste Segregation and Disposal:

Waste Type	Container	Treatment Method
Solid Waste (Gloves, gowns, plastics)	Double-lined, red biohazard bags.	Autoclave or incineration. [13]
Liquid Waste	Leak-proof container with disinfectant (e.g., bleach).	Chemical disinfection followed by sanitary sewer disposal, or autoclaving.
Sharps (Needles, scalpels)	Puncture-resistant sharps container.	Autoclave or incineration. [14]

Waste Management Workflow:

- Segregation: All potentially infectious materials must be segregated at the point of generation into the appropriate waste containers.
- Packaging: Biohazard bags must be securely tied. Sharps containers must be sealed when 3/4 full.
- Decontamination: The exterior of all waste containers must be decontaminated before removal from the laboratory.[\[11\]](#)
- Storage: Waste should be stored in a designated, secure area with limited access.[\[13\]](#)
- Final Disposal: Treated waste can be disposed of as regular municipal solid waste, in accordance with local and state regulations.[\[14\]](#) Untreated waste must be transported by a

licensed medical waste hauler.

The high temperatures achieved during incineration and autoclaving are effective at rendering the virus inert.[15] Incineration can reduce the volume of waste by up to 95%.[15]

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